Nickel(II) Hydroxide Carbonate: Structural Dynamics, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*NICKEL(II) HYDROXIDE CARBONATE*
CAS No.:	*12011-78-8*
Cat. No.:	*B1143619*

Get Quote

Technical Guide for Materials Scientists and Chemical Engineers[1]

Executive Summary

Nickel(II) hydroxide carbonate (often referred to as basic nickel carbonate, BNC) is a non-stoichiometric, hydrotalcite-like compound with the approximate formula

.[1][2] It serves as a critical precursor in the synthesis of high-purity nickel oxide (NiO) catalysts used in hydrogenation reactions (pharmaceutical intermediates) and as a high-performance cathode material in next-generation hybrid supercapacitors.[1]

This guide provides a rigorous technical analysis of its turbostratic crystal structure, self-validating synthesis protocols, and physicochemical properties.[1] It is designed to bridge the gap between fundamental inorganic chemistry and applied materials science.

Structural Characterization & Stoichiometry

The Turbostratic Nature

© 2026 BenchChem. All rights reserved.

Unlike stoichiometric salts, BNC exists primarily in a turbostratic

-phase, characterized by disordered stacking of brucite-like

layers.[1]

- -Phase (Hydrotalcite-like): Consists of positively charged

  layers intercalated with charge-balancing anions (

) and water molecules.[1] The interlayer spacing is expanded (>7 Å) compared to the

  -phase, facilitating rapid ion exchange.

- -Phase (Brucite-like): As the material ages or is treated hydrothermally at high temperatures (>200°C), it transitions to a more ordered

  -phase, ejecting interlayer water and anions, resulting in a contracted interlayer spacing (~4.6 Å).[1]

Stoichiometric Variability

The chemical identity is defined by the ratio of carbonate to hydroxide, which dictates the material's electrochemical activity.

- General Formula:

  [1]

- Common Commercial Form:

  (zaratite-like).[1]

Key Insight for Researchers: High carbonate content generally stabilizes the

-phase against conversion to

-phase in alkaline electrolytes, preserving the high-capacity turbostratic structure during battery cycling.

Synthesis Methodologies: Protocols & Causality

© 2026 BenchChem. All rights reserved.

To achieve uniform particle morphology (microspheres or flower-like architectures), Homogeneous Precipitation via Urea Hydrolysis is the gold standard.[1] Direct precipitation using

often yields uncontrolled agglomerates due to local supersaturation.[1]

Protocol A: Urea Hydrolysis (Homogeneous Precipitation)

Objective: Synthesize uniform BNC microspheres with controlled porosity.

Mechanism: Urea decomposes slowly at temperatures >80°C, releasing ammonia and carbonate ions uniformly throughout the solution.[1] This prevents the "burst nucleation" associated with direct base addition.

[1]

Step-by-Step Methodology:

- Precursor Prep: Dissolve 10 mmol

  in 100 mL deionized water.
- Precipitant Addition: Add 60 mmol Urea (

). The high Urea:Ni ratio (6:1) ensures sufficient buffering and carbonate supply.
- Hydrothermal Treatment: Transfer solution to a Teflon-lined autoclave. Seal and heat to 120°C for 6–12 hours.
  - Causality: 120°C is the "sweet spot." Below 100°C, urea hydrolysis is too slow; above 160°C, the material may prematurely dehydrate to oxide or transition to the less active

    -phase.
- Washing: Centrifuge the green precipitate. Wash 3x with ethanol and water to remove residual

  and unreacted species.[1]

© 2026 BenchChem. All rights reserved.

- Drying: Vacuum dry at 60°C for 12 hours.

Protocol B: Solvothermal Control (Morphology Tuning)

Objective: Create hierarchical nanosheets for maximum surface area.

- Modification: Replace water with a mixed solvent system (e.g., Ethanol/Water or Ethylene Glycol/Water).[1]
- Effect: The organic solvent acts as a structure-directing agent, adsorbing onto specific crystal faces to inhibit growth in the [001] direction, promoting 2D sheet formation.[1]

Physicochemical Properties[1][2][3][4][5][6]

Thermal Decomposition (TGA Analysis)

Understanding the thermal profile is vital when using BNC as a precursor for NiO catalysts.[1] The decomposition occurs in two distinct stages.[3][4][5]

Stage	Temperature Range	Mass Loss Event	Chemical Transformation
I	80°C – 200°C	~15-20%	Removal of physically adsorbed and interlayer water ( ).[1]
II	250°C – 400°C	~30-35%	Dehydroxylation and Decarbonation (,).[1] Formation of cubic NiO.[1]
Stable	>450°C	0%	Formation of stable, non-stoichiometric .

Electrochemical Performance

In supercapacitors, BNC acts as a battery-type electrode material.[1]

- Redox Mechanism:

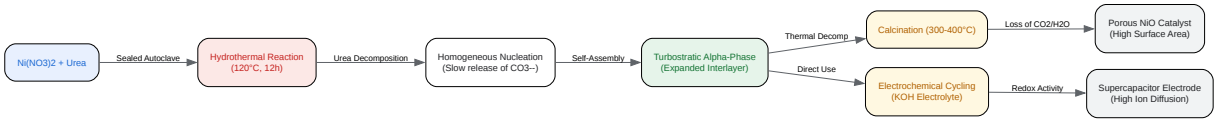
  [1]

- Performance Metrics:
  - Specific Capacitance: 1000–2000 F/g (theoretical).[1]
  - Cycling Stability: Carbonate intercalation prevents phase collapse, offering better stability than pure

    .[1][6]

Visualizing the Synthesis & Property Logic

The following diagram illustrates the causal relationship between synthesis parameters, structural evolution, and final application performance.



Click to download full resolution via product page

Figure 1: Synthesis-Structure-Property relationship flow.[1] Urea hydrolysis leads to the turbostratic structure, which branches into either catalytic applications (via calcination) or energy storage (direct use).[1]

Safety & Toxicology (Critical for Handling)

© 2026 BenchChem. All rights reserved.

While valuable in synthesis, Nickel compounds are hazardous.[1] This section details the safety profile relevant to laboratory handling.

- Carcinogenicity: Classified as Group 1 Carcinogen (IARC) via inhalation.[1] Long-term exposure to dust/fumes is linked to nasal and lung cancers.[1]
- Sensitization: Potent skin sensitizer ("Nickel Itch").[1]
- Handling Protocol:
  - Engineering Controls: All weighing and transfer of dry powder must occur inside a HEPA-filtered fume hood or glovebox.[1]
  - PPE: Nitrile gloves (double-gloved recommended), N95/P100 respirator if outside containment, and Tyvek sleeves.[1]
  - Disposal: Segregate as heavy metal waste. Do not dispose of down drains; nickel is highly toxic to aquatic life (H410).[1]

References

- Structure & Polymorphs: Hall, D.S., et al. "Nickel hydroxides and related materials: a review of their structures, synthesis and properties."[1] Proceedings of the Royal Society A, 2015.
- Urea Synthesis Mechanism: Wang, Y., et al. "Synthesis of nickel carbonate hydroxide/zeolitic imidazolate framework-67 composite with high supercapacitive performance."[1] Journal of Colloid and Interface Science, 2019.[1]
- Thermal Decomposition: Gabal, M.A.[1] "Kinetics of thermal decomposition of nickel carbonate hydroxide." Thermochimica Acta, 2003.[1]
- Electrochemical Properties: Liu, J., et al. "Advanced Nickel-Based Electrodes for Hybrid Supercapacitors."[1] Advanced Materials, 2020.
- Toxicology Data: ECHA Registration Dossier.[1] "Nickel carbonate hydroxide - Toxicological information." European Chemicals Agency.[1] [1]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Nickel carbonate hydroxide | CH4Ni3O7 | CID 13090915 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Nickel(II) hydroxide - Wikipedia [en.wikipedia.org]
- 3. osti.gov [osti.gov]
- 4. journal.iisc.ac.in [journal.iisc.ac.in]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Nickel(II) Hydroxide Carbonate: Structural Dynamics, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143619/docs#nickel-ii-hydroxide-carbonate-structural-dynamics-synthesis-and-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.